

Navigating the Landscape of 7-Iodoindoline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 7-Iodoindoline

Cat. No.: B15364983

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A Note on Commercial Availability: An extensive search for commercial suppliers of **7-Iodoindoline** did not yield any results. This suggests that the compound is not readily available for purchase. However, the closely related compound, 7-Iodoindole, is commercially available from a variety of suppliers. This technical guide will focus on 7-Iodoindole, providing researchers, scientists, and drug development professionals with a comprehensive overview of its procurement, properties, and potential applications.

Commercial Suppliers of 7-Iodoindole (CAS: 89976-15-8)

For researchers seeking to procure 7-Iodoindole, a number of reputable chemical suppliers offer this compound in varying quantities and purities. The following table summarizes key information from prominent vendors.

Supplier	Product Name	CAS Number	Purity	Quantity
Sigma-Aldrich (Merck)	7-Iodoindole	89976-15-8	97%	1g, 5g
Alkali Scientific	7-Iodoindole, MilliporeSigma® (Sigma-Aldrich)	89976-15-8	Not Specified	1g
ChemicalBook	7-Iodoindole	89976-15-8	Not Specified	Varies by supplier

Physicochemical Properties and Safety Information

7-Iodoindole is a solid with a melting point range of 52-56 °C. Key identifiers for this compound include its molecular formula, C_8H_6IN , and a molecular weight of 243.04 g/mol .

Safety Precautions: 7-Iodoindole is classified as harmful if swallowed and causes serious eye damage.[1] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling this chemical.

Applications in Research and Drug Discovery

7-Iodoindole serves as a valuable building block in organic synthesis, particularly in the development of more complex molecules for pharmaceutical applications. Its iodo-substituted indole core is a key pharmacophore in various biologically active compounds.

A significant application of 7-Iodoindole is in the enzymatic synthesis of L-7-iodotryptophan. This biotransformation utilizes tryptophan synthase to catalyze the reaction between 7-Iodoindole and serine, providing a direct route to this unnatural amino acid.[2][3] L-7-iodotryptophan can then be incorporated into peptides and proteins for various research purposes, including structural biology and the investigation of protein-protein interactions.

Experimental Protocol: Enzymatic Synthesis of L-7-Iodotryptophan from 7-Iodoindole

The following protocol is a generalized procedure based on established methodologies for the enzymatic synthesis of tryptophan analogs.[\[2\]](#)[\[3\]](#)

Materials:

- 7-Iodoindole
- L-Serine
- Tryptophan Synthase (e.g., from *Salmonella typhimurium*)
- Pyridoxal-5'-phosphate (PLP)
- Potassium phosphate buffer (pH 8.0)
- Dimethyl sulfoxide (DMSO)
- Centrifuge
- Incubator shaker

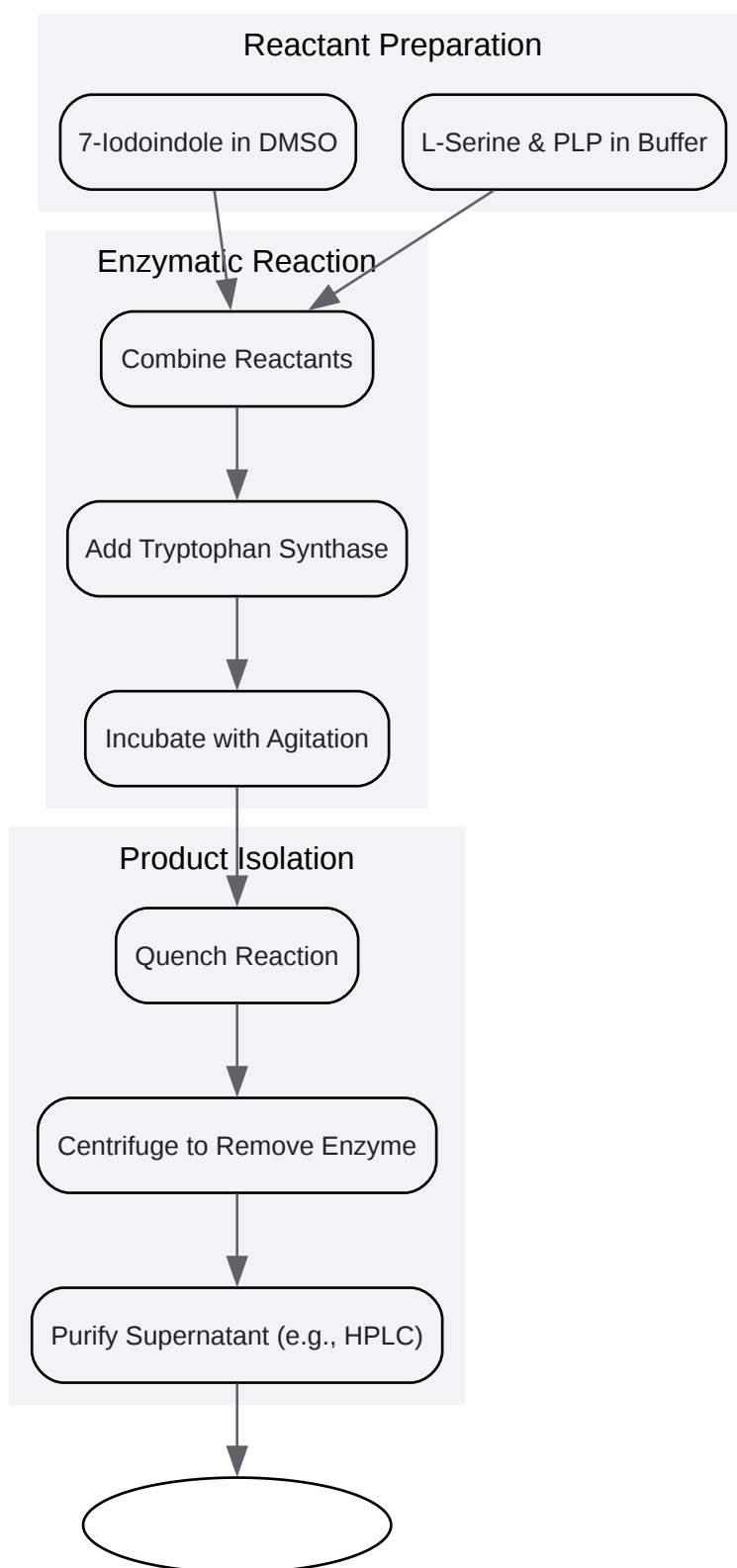
Procedure:

- **Reaction Mixture Preparation:** In a suitable reaction vessel, prepare a solution of L-serine and the cofactor pyridoxal-5'-phosphate in potassium phosphate buffer.
- **Substrate Addition:** Dissolve 7-Iodoindole in a minimal amount of DMSO and add it to the reaction mixture.
- **Enzyme Addition:** Initiate the reaction by adding an appropriate amount of tryptophan synthase to the mixture.
- **Incubation:** Incubate the reaction mixture at a controlled temperature (e.g., 37°C) with gentle agitation for a specified period (e.g., 24-48 hours).
- **Reaction Quenching and Product Isolation:** Terminate the reaction, typically by heat inactivation or pH change. Centrifuge the mixture to remove the enzyme and any precipitated material. The supernatant containing the desired L-7-iodotryptophan can then be

purified using standard chromatographic techniques, such as ion-exchange chromatography or high-performance liquid chromatography (HPLC).

Visualizing the Synthesis: A Workflow Diagram

The following diagram illustrates the key steps in the enzymatic synthesis of L-7-Iodotryptophan from 7-Iodoindole.

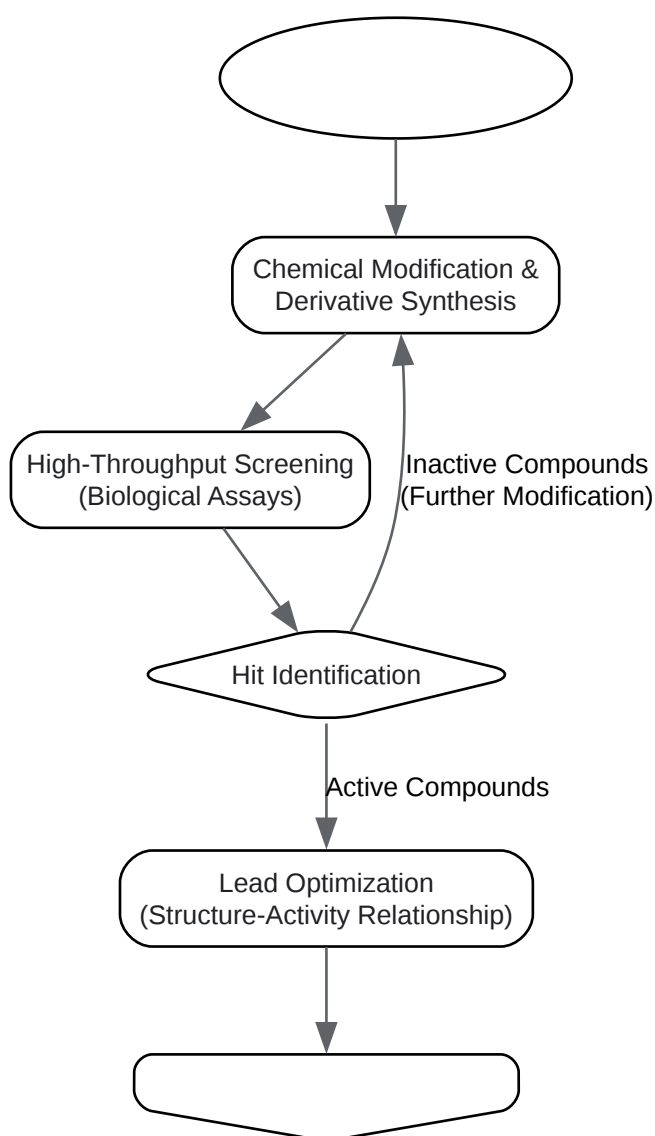


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Caption: Enzymatic synthesis of L-7-Iodotryptophan.

Logical Pathway for Compound Utilization in Drug Discovery

The utilization of 7-Iodoindole as a starting material in drug discovery often follows a logical progression from initial synthesis to the identification of lead compounds.



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References

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